

quantitative analysis cabazitaxel using deuterated standard

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Compound Focus: Cabazitaxel-d6

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Analytical Method & Rationale

The quantitative determination of cabazitaxel in biological matrices is crucial for pharmacokinetic studies and therapeutic drug monitoring. The use of a stable isotope-labeled internal standard, specifically **Cabazitaxel-d9**, is the preferred approach as it corrects for analyte loss during preparation and matrix effects during mass spectrometry, ensuring high data accuracy and reproducibility [1] [2].

This protocol outlines a sensitive and validated LC-MS/MS method for the simultaneous quantification of cabazitaxel and its metabolite, docetaxel, in human plasma, using Cabazitaxel-d9 as the internal standard [3].

Method Validation & Performance Data

The following tables summarize the key validation parameters for the analytical method, demonstrating its reliability for supporting clinical studies.

Table 1: Analytical Performance Characteristics of the LC-MS/MS Assay

Parameter	Cabazitaxel	Docetaxel
Calibration Range	1.0 - 150 ng/mL	0.1 - 15 ng/mL [3]

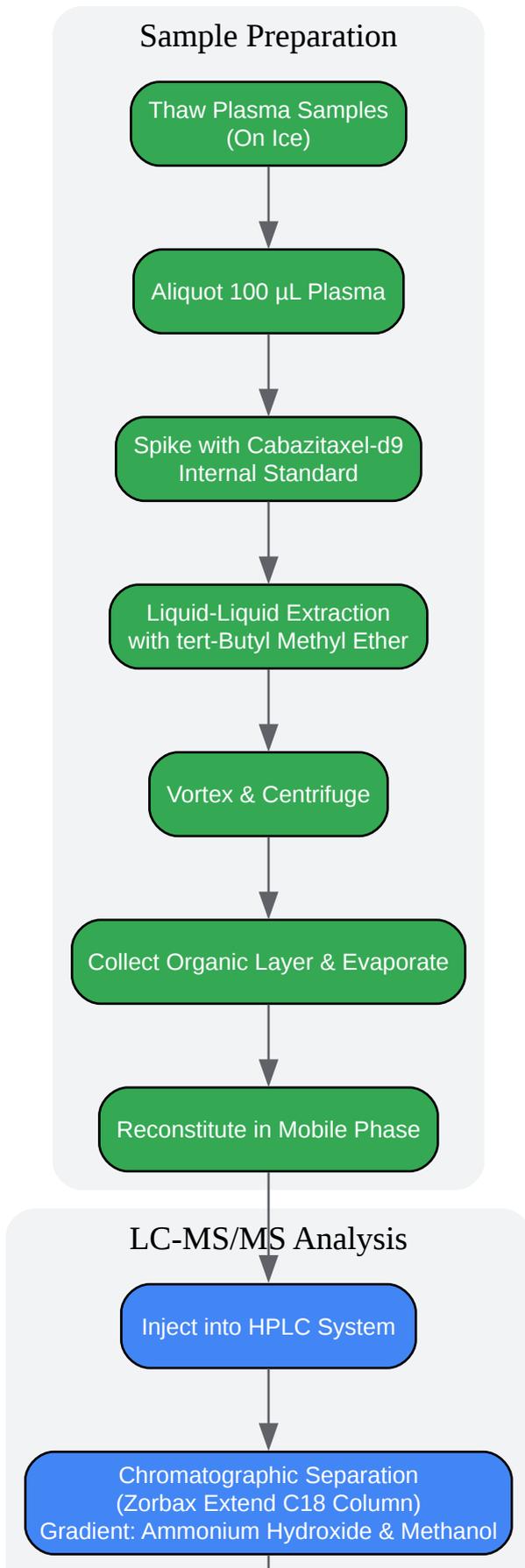
Parameter	Cabazitaxel	Docetaxel
Inter-day Accuracy & Precision	Within $\pm 15\%$ of nominal value ($\pm 20\%$ at LLOQ) [3]	Within $\pm 15\%$ of nominal value ($\pm 20\%$ at LLOQ) [3]
Sample Pretreatment	Liquid-liquid extraction with <i>tert</i> -butyl methyl ether [3]	Liquid-liquid extraction with <i>tert</i> -butyl methyl ether [3]
Chromatographic Column	Zorbax Extend C18 column [3]	Zorbax Extend C18 column [3]

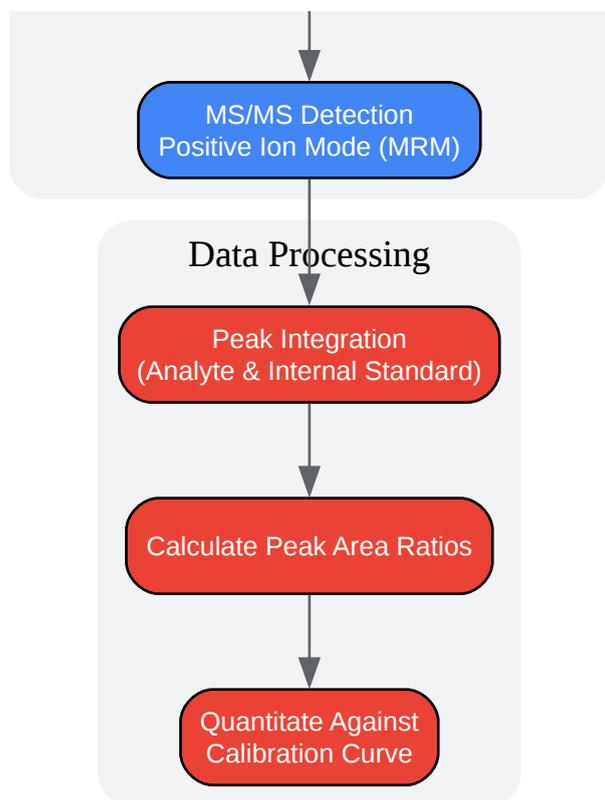
Table 2: Data for Related Substances (Impurities) in Cabazitaxel Drug Substance

Substance	Linear Range (R^2)	LOD	LOQ
Cabazitaxel	LOQ – 0.10% (0.9998) [4]	0.002% [4]	0.008% [4]
CBZM01 Impurity	0.03 – 0.225% (0.9997) [4]	0.002% [4]	73 ng/mL [4]
CBZM02 Impurity	0.03 – 0.225% (0.9997) [4]	0.002% [4]	71 ng/mL [4]
CBZN09 Impurity	0.03 – 0.225% (0.9998) [4]	0.002% [4]	6 ng/mL [4]

Experimental Protocol

Here is the step-by-step workflow for the quantitative analysis of cabazitaxel in human plasma:





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Sample Preparation

- **Plasma Pretreatment:** Thaw frozen human plasma samples on ice. Aliquot 100 μ L into a clean tube.
- **Internal Standard Addition:** Spike the plasma aliquot with a known concentration of **Cabazitaxel-d9** internal standard solution [3].
- **Liquid-Liquid Extraction (LLE):**
 - Add a volume of **tert-butyl methyl ether** (e.g., 1 mL) to the sample [3].
 - Vortex mix vigorously for 10-15 minutes to ensure complete analyte extraction.
 - Centrifuge the mixture (e.g., 10,000 \times g for 5 minutes) to separate the organic and aqueous layers.
- **Post-Extraction Processing:**
 - Transfer the upper organic layer to a new tube.
 - Evaporate the solvent to dryness under a gentle stream of nitrogen gas in a warm water bath ($\approx 40^{\circ}\text{C}$).
 - Reconstitute the dry residue with an appropriate volume of HPLC mobile phase (e.g., 100-200 μ L) for injection [4].

LC-MS/MS Analysis

- **Chromatographic Conditions:**
 - **Column:** Zorbax Extend C18 (100mm × 3.0mm, 1.8µm) or equivalent [4].
 - **Mobile Phase:** Gradient mixture of **10mM Ammonium Hydroxide** (Eluent A) and **Methanol** (Eluent B) [3] [4].
 - **Flow Rate:** 0.8 mL/min [4].
 - **Column Temperature:** 40°C [4].
 - **Injection Volume:** 3 µL [4].
- **Mass Spectrometric Detection:**
 - **Ionization:** Turbo Ion Spray in **positive ion mode** [3].
 - **Scan Mode:** Multiple Reaction Monitoring (MRM). Monitor specific transitions for cabazitaxel, docetaxel, and Cabazitaxel-d9.

Data Calculation

- Integrate the peak areas for cabazitaxel and the Cabazitaxel-d9 internal standard.
- Calculate the peak area ratio (Analyte Area / IS Area) for each calibration standard and sample.
- Generate a calibration curve by plotting the peak area ratio against the nominal concentration of the standards, typically using linear regression with (1/x²) weighting.
- Calculate the concentration of cabazitaxel in unknown samples by interpolating from the calibration curve.

Key Advantages & Applications

- **High Reliability:** The use of Cabazitaxel-d9 corrects for matrix effects and procedural losses, making the method robust for complex biological samples [2] [5].
- **Proven Clinical Utility:** This method is well-suited for clinical drug monitoring and can support pharmacokinetic studies in patients undergoing treatment with cabazitaxel [3].

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